

# Proper Disposal of 2-Methylbenzoxazole: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Methylbenzoxazole

Cat. No.: B1214174

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **2-Methylbenzoxazole**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are intended for researchers, scientists, and drug development professionals handling this chemical.

**2-Methylbenzoxazole** is a combustible liquid that is harmful if swallowed, in contact with skin, or inhaled.<sup>[1]</sup> It is also a skin and eye irritant.<sup>[2]</sup> Adherence to proper disposal protocols is critical to mitigate these risks.

## Key Safety and Physical Data

A summary of important quantitative data for **2-Methylbenzoxazole** is provided in the table below for easy reference.

Property	Value	Source
Flash Point	75 °C (167 °F) - closed cup	
Boiling Point	178 °C	
Melting Point	5-10 °C	
Density	1.121 g/mL at 25 °C	
Acute Toxicity (Oral)	LD50 (mouse) = 1,100 mg/kg	<sup>[2]</sup>

## Experimental Protocols: Disposal Procedures

The following step-by-step guide outlines the approved procedure for the disposal of **2-Methylbenzoxazole**. This protocol is designed to be clear and actionable for laboratory personnel.

### 1. Personal Protective Equipment (PPE):

- Before handling the chemical, ensure you are wearing appropriate PPE, including:
  - Chemical-resistant gloves (e.g., Nitrile rubber)
  - Safety goggles and a face shield
  - A lab coat
  - Use a respirator with an appropriate filter (e.g., type ABEK (EN14387)) if ventilation is inadequate.

### 2. Waste Collection:

- Collect waste **2-Methylbenzoxazole** in a dedicated, properly labeled, and sealed container.
- The container should be made of a material compatible with the chemical.
- Do not mix **2-Methylbenzoxazole** with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.

### 3. Storage of Waste:

- Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition such as heat, sparks, and open flames.<sup>[3][4]</sup>
- The storage area should be designated for hazardous chemical waste.

### 4. Labeling:

- Clearly label the waste container with "Hazardous Waste," "**2-Methylbenzoxazole**," and the associated hazard symbols (e.g., flammable, irritant, toxic).

#### 5. Consultation and Documentation:

- Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures.
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to local, regional, and national regulations.[\[5\]](#)
- Maintain accurate records of the amount of **2-Methylbenzoxazole** being discarded.

#### 6. Disposal:

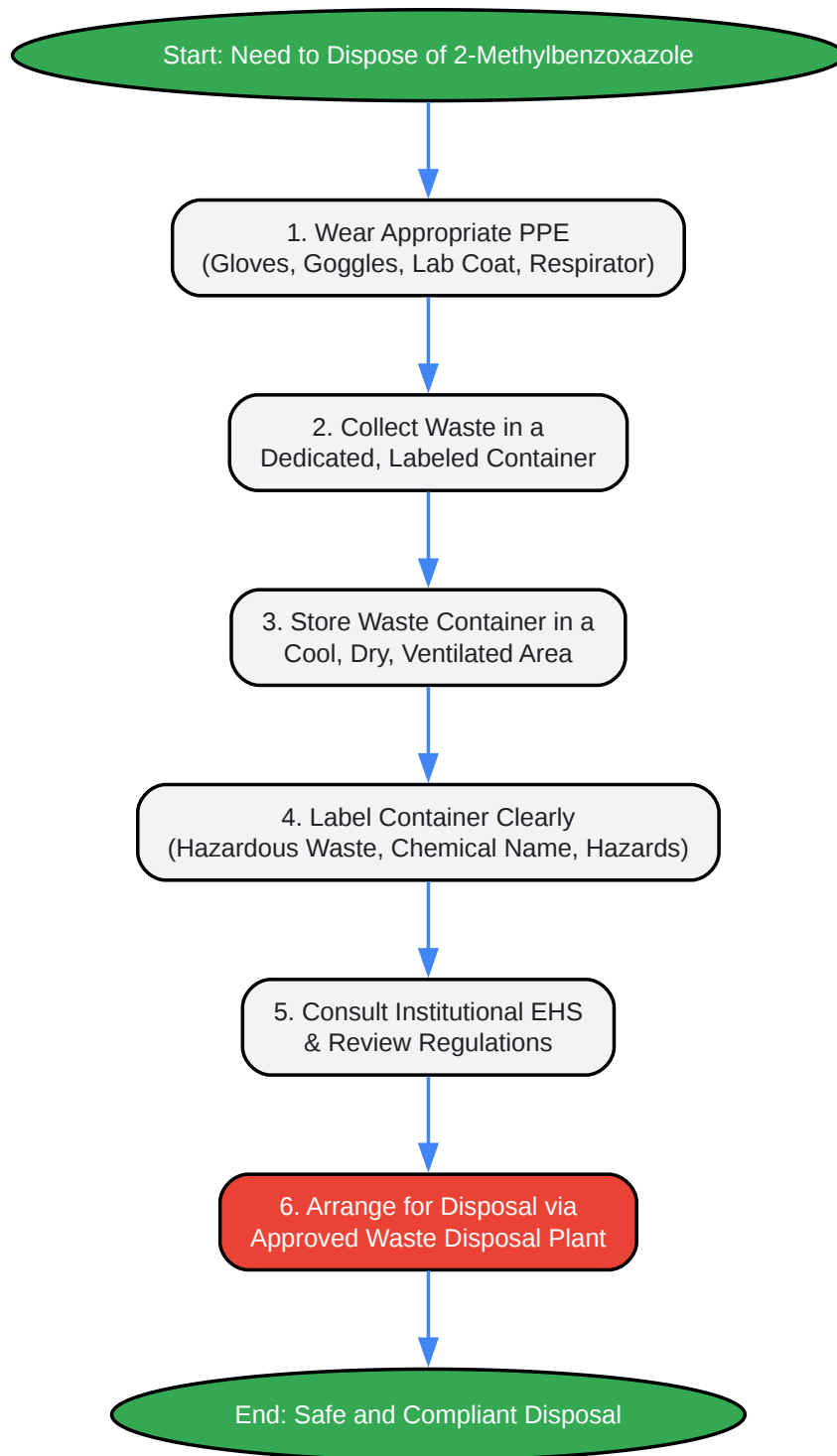
- Dispose of the contents and the container through an approved waste disposal plant.[\[1\]](#)[\[4\]](#)
- Do not dispose of **2-Methylbenzoxazole** down the drain or in regular trash.[\[3\]](#)

#### 7. Contaminated Materials:

- Any materials used to clean up spills of **2-Methylbenzoxazole** (e.g., absorbent pads, contaminated PPE) should also be collected and disposed of as hazardous waste.
- Contaminated packaging should be disposed of as unused product.[\[3\]](#)

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Methylbenzoxazole**.



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Caption: Logical workflow for the safe disposal of **2-Methylbenzoxazole**.

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## References

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